

Application Note: Infrared Spectroscopy of 1-(4-Amino-2-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Amino-2-hydroxyphenyl)ethanone

CAS No.: 2476-29-1

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Introduction: The Analytical Imperative for 1-(4-Amino-2-hydroxyphenyl)ethanone

1-(4-Amino-2-hydroxyphenyl)ethanone, a substituted acetophenone, is a pivotal building block in medicinal chemistry and pharmaceutical development.^[1] Its molecular architecture, featuring a trifecta of key functional groups—a primary aromatic amine, a phenol, and an aromatic ketone—makes it a versatile precursor for synthesizing a wide array of more complex, biologically active molecules.^[1] Given its role in drug discovery, the unambiguous confirmation of its chemical identity and purity is not merely a procedural step but a foundational requirement for ensuring the validity of subsequent research and development.

Infrared (IR) spectroscopy serves as a rapid, non-destructive, and highly informative analytical technique for this purpose. By probing the vibrational modes of a molecule's chemical bonds, an IR spectrum provides a unique "molecular fingerprint."^[2] This application note provides a detailed guide for researchers, scientists, and drug development professionals on the principles, protocols, and interpretation of the IR spectrum of **1-(4-Amino-2-hydroxyphenyl)ethanone**.

Molecular Structure and Key Infrared-Active Functional Groups

The utility of IR spectroscopy in analyzing **1-(4-Amino-2-hydroxyphenyl)ethanone** stems from its distinct functional groups, each with characteristic vibrational frequencies.

Understanding these groups is the first step in interpreting the spectrum.

- **Phenolic Hydroxyl (-OH):** The hydroxyl group attached to the aromatic ring is a strong IR absorber. Its stretching vibration is typically observed as a broad, strong band, the shape and position of which are sensitive to hydrogen bonding.^{[3][4][5]}
- **Primary Aromatic Amine (-NH₂):** This group is characterized by two distinct N-H stretching vibrations (symmetric and asymmetric) that appear as a doublet, a key feature for identifying primary amines.^{[6][7][8]} An N-H bending mode is also typically present.^[6]
- **Aromatic Ketone (C=O):** The carbonyl group of the ethanone moiety gives rise to a very strong and sharp C=O stretching absorption. Its position is influenced by conjugation with the aromatic ring.^{[7][9]}
- **Aromatic Ring (C=C and C-H):** The benzene ring itself produces a series of characteristic absorptions, including C-H stretching vibrations just above 3000 cm⁻¹ and C=C in-ring stretching vibrations in the 1600-1450 cm⁻¹ region.^{[2][10][11]}
- **Carbon-Nitrogen (C-N) and Carbon-Oxygen (C-O) Bonds:** The stretching vibrations of the C-N bond of the aromatic amine and the C-O bond of the phenol are also observable, typically in the fingerprint region of the spectrum.^{[4][6]}

Caption: Molecular structure of **1-(4-Amino-2-hydroxyphenyl)ethanone** with key functional groups.

Experimental Protocols: Acquiring High-Quality Spectra

The quality of an IR spectrum is fundamentally dependent on meticulous sample preparation. For a solid sample like **1-(4-Amino-2-hydroxyphenyl)ethanone**, two methods are prevalent: the Potassium Bromide (KBr) pellet technique and Attenuated Total Reflectance (ATR).

Protocol 1: KBr Pellet Method

This classic technique involves dispersing the sample within a solid matrix of IR-transparent potassium bromide. It is capable of producing high-resolution spectra but requires careful preparation to avoid spectral artifacts.

Rationale: KBr is used because it is transparent to infrared radiation in the typical mid-IR range (4000–400 cm^{-1}) and, under pressure, its crystalline structure deforms to form a transparent disc, trapping the finely dispersed sample.[\[12\]](#)

Materials:

- **1-(4-Amino-2-hydroxyphenyl)ethanone** (1-2 mg)
- Spectroscopy-grade Potassium Bromide (KBr), dried (100-200 mg)
- Agate mortar and pestle
- Pellet-forming die and hydraulic press
- FTIR spectrometer

Procedure:

- **Drying:** Gently dry the KBr powder in an oven at $\sim 110^\circ\text{C}$ for 2-4 hours and cool in a desiccator.[\[12\]](#) This is a critical step, as absorbed moisture will cause a large, broad O-H absorption band around 3400 cm^{-1} , which can obscure the N-H and O-H signals from the sample.[\[12\]](#)[\[13\]](#)
- **Weighing:** Accurately weigh approximately 1-2 mg of the sample and 100-200 mg of the dried KBr. The sample-to-KBr ratio should be between 0.5% and 1% by weight.
- **Grinding & Mixing:** Place the sample and KBr in an agate mortar. Grind the mixture thoroughly for several minutes until it becomes a homogenous, fine, fluffy powder. The goal is to reduce the sample's particle size to less than the wavelength of the IR radiation ($\sim 2\text{ }\mu\text{m}$) to minimize light scattering (the Christiansen effect), which can distort the baseline.

- **Loading the Die:** Carefully transfer the powder mixture into the pellet die assembly. Distribute it evenly to ensure a uniform pellet thickness.
- **Pressing:** Place the die into a hydraulic press. Apply a vacuum for a few minutes to remove trapped air and residual moisture. Slowly apply pressure up to 8-10 tons and hold for 1-2 minutes.^[14] This pressure causes the KBr to fuse into a transparent or translucent disc.
- **Analysis:** Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer. Acquire the spectrum according to the instrument's operating procedure.

Protocol 2: Attenuated Total Reflectance (ATR) Method

ATR is a more modern, rapid technique that requires minimal sample preparation.^{[15][16]} It is ideal for routine analysis and high-throughput screening.

Rationale: In ATR, an IR beam is directed into a crystal of high refractive index (e.g., diamond or germanium). The beam undergoes total internal reflection at the crystal surface, creating an evanescent wave that penetrates a few micrometers into the sample placed in direct contact with the crystal.^{[15][17]} This shallow penetration depth makes ATR an excellent surface-sensitive technique.^[16]

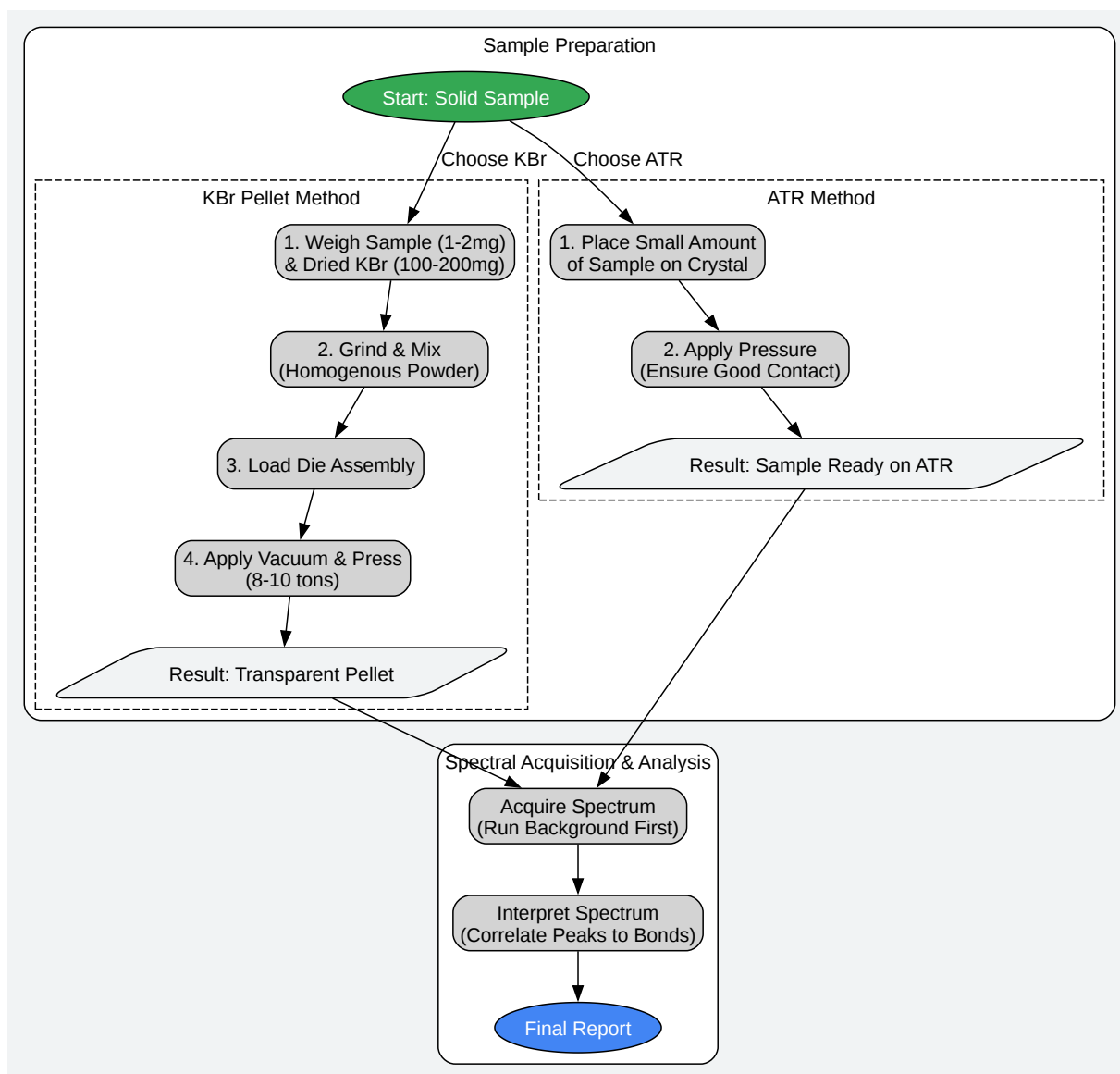
Materials:

- **1-(4-Amino-2-hydroxyphenyl)ethanone** (a small amount on a spatula tip)
- FTIR spectrometer equipped with an ATR accessory
- Solvent for cleaning (e.g., isopropanol or ethanol)

Procedure:

- **Background Scan:** Ensure the ATR crystal surface is clean. Take a background spectrum of the empty, clean crystal. This is crucial as it will be subtracted from the sample spectrum to remove signals from the atmosphere (e.g., CO₂ and H₂O) and the crystal itself.
- **Sample Application:** Place a small amount of the solid sample onto the ATR crystal.

- **Apply Pressure:** Use the ATR's pressure clamp to press the sample firmly against the crystal. [17] Good contact is essential for a strong, high-quality spectrum. Insufficient contact will result in weak and noisy data.
- **Acquire Spectrum:** Collect the sample spectrum.
- **Cleaning:** After analysis, retract the pressure clamp, remove the sample, and clean the crystal surface thoroughly with a soft cloth dampened with an appropriate solvent like isopropanol.



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Caption: Experimental workflow for IR analysis of a solid sample.

Spectral Interpretation: Decoding the Molecular Fingerprint

The resulting IR spectrum should be analyzed by correlating the observed absorption bands (peaks) with the known vibrational frequencies of the functional groups present in **1-(4-Amino-2-hydroxyphenyl)ethanone**.

Table 1: Summary of Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group & Vibration Mode	Expected Intensity & Shape	Rationale & Notes
3500–3200	O-H Stretch (Phenol)	Strong, Broad	The broadness is due to intermolecular hydrogen bonding.[2][3][5] This peak may overlap with the N-H stretches.
3400–3300 & 3330–3250	N-H Stretch (Primary Aromatic Amine)	Medium, Two Sharp Peaks	Corresponds to the asymmetric and symmetric stretching modes.[6][18] The presence of two distinct peaks is a hallmark of a primary amine.
~3050	C-H Stretch (Aromatic)	Medium to Weak, Sharp	Characteristic of C(sp ²)-H bonds on the benzene ring.[11]
~2960	C-H Stretch (Aliphatic, -CH ₃)	Medium to Weak, Sharp	Arises from the methyl group of the ethanone moiety.[19]
1680–1660	C=O Stretch (Aromatic Ketone)	Very Strong, Sharp	The frequency is slightly lowered from a typical aliphatic ketone due to conjugation with the aromatic ring.[7] This is often the most intense peak in the spectrum.
1650–1580	N-H Bend (Primary Amine)	Medium, Sharp	This scissoring vibration can sometimes overlap

with the aromatic C=C stretches.[6][8]

1600–1450

C=C Stretch
(Aromatic Ring)

Medium to Strong,
Multiple Sharp Peaks

The aromatic ring gives a characteristic pattern of several peaks in this region.[2][10]

1335–1250

C-N Stretch (Aromatic
Amine)

Strong

The C-N bond in aromatic amines absorbs at a higher frequency than in aliphatic amines.[6][8][18]

~1220

C-O Stretch (Phenol)

Strong

The C-O stretch in phenols is typically found at a higher wavenumber compared to aliphatic alcohols.[2]

900–675

C-H Out-of-Plane
Bend (Aromatic)

Strong to Medium

The position and number of these peaks can provide information about the substitution pattern on the aromatic ring.[10]

Safety and Handling Precautions

Researchers must consult the latest Safety Data Sheet (SDS) before handling **1-(4-Amino-2-hydroxyphenyl)ethanone**.

- General Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid dust formation.[20]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles (compliant with EN 166), and a lab coat.[\[21\]](#)[\[22\]](#)
- Hazards: The compound may be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[\[21\]](#)[\[22\]](#) May cause respiratory irritation.[\[23\]](#)
- First Aid: In case of contact, rinse skin or eyes immediately with plenty of water for at least 15 minutes. If inhaled, move to fresh air. If swallowed, rinse mouth with water. Seek medical attention if symptoms persist.[\[21\]](#)[\[22\]](#)
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

Conclusion

Infrared spectroscopy is an indispensable tool for the structural verification of **1-(4-Amino-2-hydroxyphenyl)ethanone**. By following the detailed protocols for either the KBr pellet or ATR method, researchers can obtain high-quality spectra. A systematic interpretation of the key absorption bands corresponding to the hydroxyl, amino, carbonyl, and aromatic functionalities provides definitive confirmation of the compound's identity, ensuring the integrity of materials used in research and pharmaceutical development.

References

- Spectroscopy of Alcohols and Phenols. (2022). Chemistry LibreTexts. [\[Link\]](#)
- IR Spectroscopy Tutorial: Amines. (n.d.). University of Calgary. [\[Link\]](#)
- Infrared spectrum of phenol. (n.d.). Doc Brown's Chemistry. [\[Link\]](#)
- INFRARED SPECTROSCOPY OF ALCOHOLS - PHENOLS. (n.d.). AdiChemistry. [\[Link\]](#)
- What Are The Key Steps In Preparing A Kbr Pellet For Ir Spectroscopy? (n.d.). Kintek Press. [\[Link\]](#)
- [Influence of solvents on IR spectrum of aromatic amines]. (2005). Guang Pu Xue Yu Guang Pu Fen Xi. [\[Link\]](#)
- Spectroscopy of Alcohols and Phenols. (n.d.). Organic Chemistry: A Tenth Edition. [\[Link\]](#)

- How is Potassium Bromide Used in Infrared Spectroscopy? (2022). AZoM. [\[Link\]](#)
- KBr Pellet Method. (n.d.). Shimadzu. [\[Link\]](#)
- Infrared Spectroscopy. (2015). Illinois State University. [\[Link\]](#)
- Spectroscopy Tutorial: Phenols and Enols. (n.d.). University of Calgary. [\[Link\]](#)
- Spectroscopy of Amines. (2024). Chemistry LibreTexts. [\[Link\]](#)
- ATR-FTIR Spectroscopy, FTIR Sampling Techniques. (n.d.). Agilent. [\[Link\]](#)
- KBr Pellet Preparation for IR Spectroscopy using Hydraulic Pellet Press. (2019). AntsLAB. [\[Link\]](#)
- Making KBr Pellets for FTIR: Step by Step Guide. (n.d.). Pellet Press Die Sets. [\[Link\]](#)
- Chapter-20: Infrared spectroscopy (Identifying Compounds or ligands). (n.d.). WikiEducator. [\[Link\]](#)
- Everything You Need to Know About ATR-FTIR Spectroscopy. (n.d.). Specac Ltd. [\[Link\]](#)
- The 2900-cm⁻¹ region infrared spectra of acetone, acetophenone, and o-, m-, and p-bromotoluene. (n.d.). ResearchGate. [\[Link\]](#)
- The Study of Infrared Spectra of Acetophenone Molecule. (2014). ResearchGate. [\[Link\]](#)
- Ir spectra of acetophenone? (n.d.). Proprep. [\[Link\]](#)
- Introduction to IR Spectroscopy. Ketones. (2012). YouTube. [\[Link\]](#)
- IR-Spectroscopic Characterization of Acetophenone Complexes with Fe⁺, Co⁺, and Ni⁺ Using Free-Electron-Laser IRMPD. (2006). The Journal of Physical Chemistry A. [\[Link\]](#)
- ATR-FTIR spectra of solid samples after filtration during one of the... (n.d.). ResearchGate. [\[Link\]](#)

- ATR–FTIR Spectroscopy in the Undergraduate Chemistry Laboratory. Part I: Fundamentals and Examples. (2010). Journal of Chemical Education. [[Link](#)]
- What are the Advantages and Limitations of ATR-FTIR Spectroscopy for Materials Analysis. (2024). AZoM. [[Link](#)]
- SAFETY DATA SHEET - 1-(4-Amino-2-hydroxyphenyl)ethan-1-one. (2023). Fisher Scientific. [[Link](#)]
- SAFETY DATA SHEET - 2-Hydroxyacetophenone. (2008). Thermo Fisher Scientific. [[Link](#)]
- Safety Data Sheet - 1-(3-hydroxyphenyl)-2-(methylamino)ethanone sulfate. (2024). Angene Chemical. [[Link](#)]
- Infrared (IR) Spectroscopy. (n.d.). eCampusOntario Pressbooks. [[Link](#)]
- Functional Groups. (n.d.). Imperial College London. [[Link](#)]
- 1-(2-Amino-4-hydroxyphenyl)ethanone. (n.d.). PubChem. [[Link](#)]
- Infrared (IR) Spectroscopy Practice Problems. (n.d.). Chemistry Steps. [[Link](#)]
- Ethanone, 1-(2-hydroxyphenyl)-. (n.d.). NIST WebBook. [[Link](#)]

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Sources

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. infrared spectrum of phenol C6H6O C6H5OH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of phenol image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [3. chem.libretexts.org \[chem.libretexts.org\]](#)

- [4. adichemistry.com \[adichemistry.com\]](#)
- [5. 17.11 Spectroscopy of Alcohols and Phenols – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- [6. orgchemboulder.com \[orgchemboulder.com\]](#)
- [7. bpb-us-w2.wpmucdn.com \[bpb-us-w2.wpmucdn.com\]](#)
- [8. wikieducator.org \[wikieducator.org\]](#)
- [9. proprep.com \[proprep.com\]](#)
- [10. orgchemboulder.com \[orgchemboulder.com\]](#)
- [11. 29.6 Infrared \(IR\) Spectroscopy – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry \[ecampusontario.pressbooks.pub\]](#)
- [12. azom.com \[azom.com\]](#)
- [13. shimadzu.com \[shimadzu.com\]](#)
- [14. pelletpressdiesets.com \[pelletpressdiesets.com\]](#)
- [15. Everything You Need to Know About ATR-FTIR Spectroscopy \[specac.com\]](#)
- [16. azom.com \[azom.com\]](#)
- [17. agilent.com \[agilent.com\]](#)
- [18. chem.libretexts.org \[chem.libretexts.org\]](#)
- [19. Infrared \(IR\) Spectroscopy Practice Problems \[chemistrysteps.com\]](#)
- [20. fishersci.com \[fishersci.com\]](#)
- [21. fishersci.es \[fishersci.es\]](#)
- [22. angenechemical.com \[angenechemical.com\]](#)
- [23. assets.thermofisher.com \[assets.thermofisher.com\]](#)
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